

comparative analysis of TRITA and Scopus databases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TRITA

Cat. No.: B3265239

[Get Quote](#)

A Comparative Guide: Scopus in Focus

For researchers, scientists, and drug development professionals, selecting the right bibliographic database is a critical step in navigating the vast landscape of scholarly literature. This guide provides a detailed analysis of Scopus, a prominent abstract and citation database, to aid in making informed decisions for research endeavors.

It is important to note that extensive searches for a bibliographic database named "**TRITA**" did not yield any relevant results. The term "**TRITA**" is associated with various unrelated entities, including an insect species, the open-source digital painting software Krita, and Italian culinary recipes. Therefore, a direct comparative analysis between **TRITA** and Scopus could not be conducted. This guide will focus on providing a comprehensive overview of Scopus.

Scopus: A Deep Dive

Launched in 2004 by Elsevier, Scopus has established itself as a leading multidisciplinary database of peer-reviewed literature.^{[1][2][3]} It offers a wide array of features designed to support researchers in their discovery and analysis of scientific information.

Data Presentation: Scopus at a Glance

The following table summarizes the key quantitative aspects of the Scopus database, offering a snapshot of its extensive coverage.

Feature	Scopus
Indexed Items	Over 77 million records[4]
Indexed Journals	Nearly 42,000 journals from over 5,000 publishers[2]
Subject Areas	Broad coverage including life sciences, social sciences, physical sciences, and health sciences[2]
Document Types	Journals, books, conference papers, and patents[5][6]
Citation Tracking	Yes, allows for forward and backward citation searching[7]
Author Profiles	Yes, with affiliation, publication number, and citation details[1][8]
Publisher	Elsevier[1][7]

Key Features and Functionalities

Scopus provides a suite of tools to aid researchers throughout the research lifecycle:

- **Comprehensive Coverage:** Scopus boasts a vast collection of scholarly literature, including peer-reviewed journals, books, conference proceedings, and trade publications.[5][9] Its multidisciplinary nature makes it a valuable resource for interdisciplinary research.[10]
- **Citation Analysis:** A core strength of Scopus is its robust citation tracking capabilities. Researchers can analyze citation trends, identify influential papers and authors, and measure research impact through metrics like the h-index.[4]
- **Author and Institutional Profiles:** Scopus automatically generates author profiles, which include publication history, citation data, and co-author networks.[8] It also provides insights into the research output of institutions.[4]
- **Advanced Search and Refinement:** The platform offers a user-friendly interface with powerful search functionalities, allowing users to refine results by author, affiliation, subject area, and

more.[\[7\]](#)

- Integration and Interoperability: Scopus allows for integration with other research tools and platforms, such as ORCID for author identification.[\[1\]](#)

Experimental Protocols: Evaluating a Bibliographic Database

While a direct experimental comparison with "TRITA" is not feasible, the following outlines a general methodology for evaluating and comparing bibliographic databases, which can be applied to Scopus and other alternatives like Web of Science or Google Scholar.

Objective: To assess the coverage, accuracy, and utility of a bibliographic database for a specific research area (e.g., a particular signaling pathway in drug development).

Methodology:

- Define a Core Set of Documents:
 - Identify a set of key research articles, review papers, and patents central to the research topic from trusted sources (e.g., expert recommendations, established reviews).
 - This set should include both seminal, highly-cited papers and more recent publications.
- Conduct Standardized Searches:
 - Develop a consistent set of search queries using keywords, author names, and specific article titles relevant to the research area.
 - Execute these searches across the database being evaluated.
- Analyze Search Results:
 - Recall: Determine the percentage of the predefined core set of documents that are successfully retrieved by the database. A high recall rate indicates comprehensive coverage.

- Precision: Evaluate the relevance of the top search results. A high precision rate means the database returns highly relevant documents for the given queries.
- Citation Accuracy: For a sample of the retrieved core documents, verify the accuracy of the citation counts provided by the database by cross-referencing with other sources.
- Feature Assessment:
 - Systematically explore and document the functionality of key features such as author profiling, citation analysis tools, data export options, and integration with other research software.
 - Assess the user-friendliness and intuitiveness of the interface.

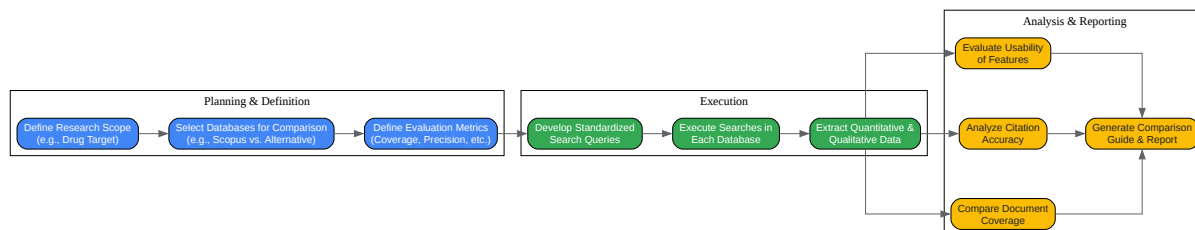
Data to Collect:

- Number of core documents retrieved.
- Ranking of core documents in search results.
- Discrepancies in citation counts.
- Qualitative notes on the usability of various features.

This structured approach allows for an objective and data-driven evaluation of a bibliographic database's suitability for specific research needs.

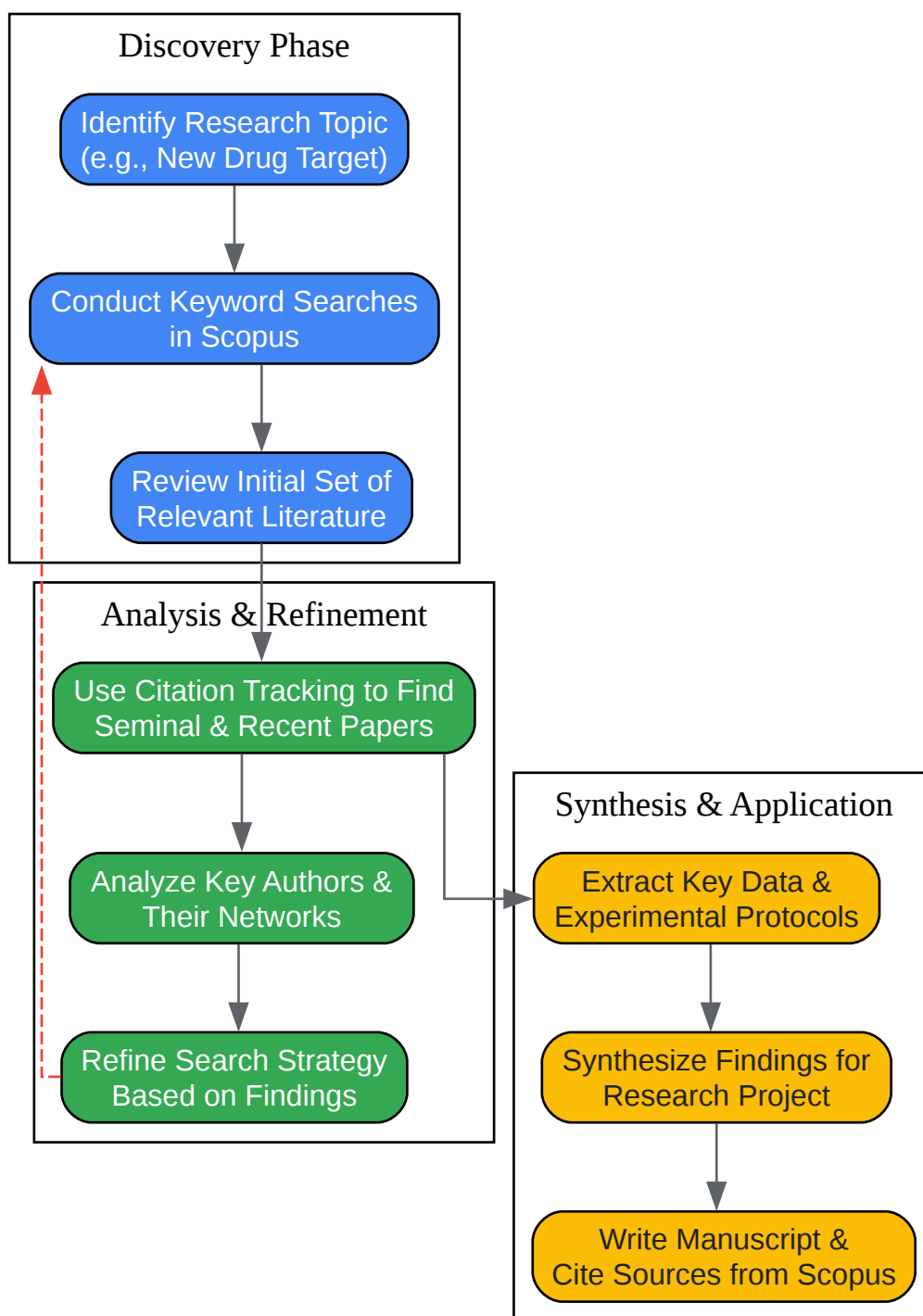
Visualizing the Research Workflow

The following diagrams illustrate the logical flow of a comparative database analysis and a typical research workflow utilizing a bibliographic database like Scopus.



[Click to download full resolution via product page](#)

Comparative Analysis Workflow



[Click to download full resolution via product page](#)

Typical Research Workflow Using Scopus

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Scopus - Wikipedia [en.wikipedia.org]
- 2. quvae.com [quvae.com]
- 3. arxiv.org [arxiv.org]
- 4. Discover the Scopus database at TRU Library – Library News [librarynews.inside.tru.ca]
- 5. What is SCOPUS and how do I use it? - University of Arizona Libraries [ask.library.arizona.edu]
- 6. Scopus content | Elsevier [elsevier.com]
- 7. Scopus database: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Scopus | Abstract and citation database | Elsevier [elsevier.com]
- 9. scispace.com [scispace.com]
- 10. hospitality.institute [hospitality.institute]
- To cite this document: BenchChem. [comparative analysis of TRITA and Scopus databases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3265239#comparative-analysis-of-trita-and-scopus-databases]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com